

3-Bromo-2-methyl-5-nitropyridine molecular weight and formula

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Compound of Interest

Compound Name: 3-Bromo-2-methyl-5-nitropyridine

Cat. No.: B069926

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An In-depth Technical Guide on 3-Bromo-2-methyl-5-nitropyridine

This guide provides essential information regarding the chemical properties of **3-Bromo-2-methyl-5-nitropyridine**, a compound of interest for researchers, scientists, and professionals in the field of drug development.

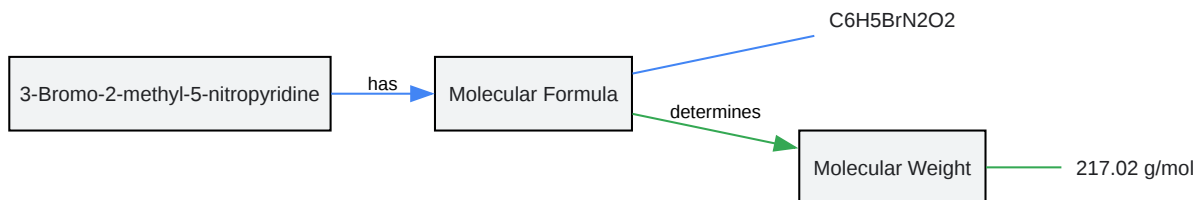
Core Molecular Data

The fundamental molecular characteristics of **3-Bromo-2-methyl-5-nitropyridine** are summarized below. This data is crucial for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂ [1] [2]
Molecular Weight	217.02 g/mol [1] [2] [3]

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and its calculated molecular weight.



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Chemical Identity and Derived Mass

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References

- 1. 3-Bromo-2-Methyl-5-Nitropyridine Suppliers & Properties | High Quality Chemicals in China | Safety, Applications, MSDS [pipzine-chem.com]
- 2. lookchem.com [lookchem.com]
- 3. 3-Bromo-2-methyl-5-nitropyridine | CymitQuimica [cymitquimica.com]
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